

N,N-Dimethylpiperidin-4-amine physical and chemical properties

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Compound of Interest

Compound Name: *N,N-Dimethylpiperidin-4-amine*

Cat. No.: B047723

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An In-depth Technical Guide to **N,N-Dimethylpiperidin-4-amine**: Properties, Synthesis, and Applications

Introduction

N,N-Dimethylpiperidin-4-amine, also known by synonyms such as 4-(Dimethylamino)piperidine, is a heterocyclic amine that serves as a versatile building block in organic synthesis.^[1] Its CAS Number is 50533-97-6.^[2] This compound is of significant interest to researchers and professionals in drug development and proteomics research due to its utility as a chemical intermediate.^[2] This guide provides a comprehensive overview of its physical and chemical properties, a detailed experimental protocol for its synthesis, and a summary of its applications.

Physical and Chemical Properties

The physicochemical properties of **N,N-Dimethylpiperidin-4-amine** are summarized in the table below. The compound typically appears as a colorless to pale yellow liquid with an amine-like odor.^[2]

Property	Value	Source(s)
IUPAC Name	N,N-dimethylpiperidin-4-amine	[3]
CAS Number	50533-97-6	[2][4][5]
Molecular Formula	C ₇ H ₁₆ N ₂	[2][4][5][6][7]
Molecular Weight	128.22 g/mol	[2][3][4][5][6][7]
Appearance	Colorless to pale yellow liquid	[2][4]
Boiling Point	180-187°C	[2][4][6]
Density	0.85 - 0.91 g/cm ³	[2][4]
Refractive Index	1.4760	[4][6]
pKa	10.10 ± 0.10 (Predicted)	[4][8]
Solubility	Good solubility in water, ethanol, and ether	[2]
Melting Point	< -20°C	[2]
Flash Point	187°C	[4]
Storage	Under inert gas (nitrogen or Argon) at 2–8 °C	[4][6][8]

Experimental Protocols

A common and effective method for the synthesis of **N,N-Dimethylpiperidin-4-amine** is the reductive amination of a protected piperidone derivative.[1]

Synthesis of N,N-Dimethylpiperidin-4-amine via Reductive Amination

This protocol is adapted from established synthetic routes.[6][9]

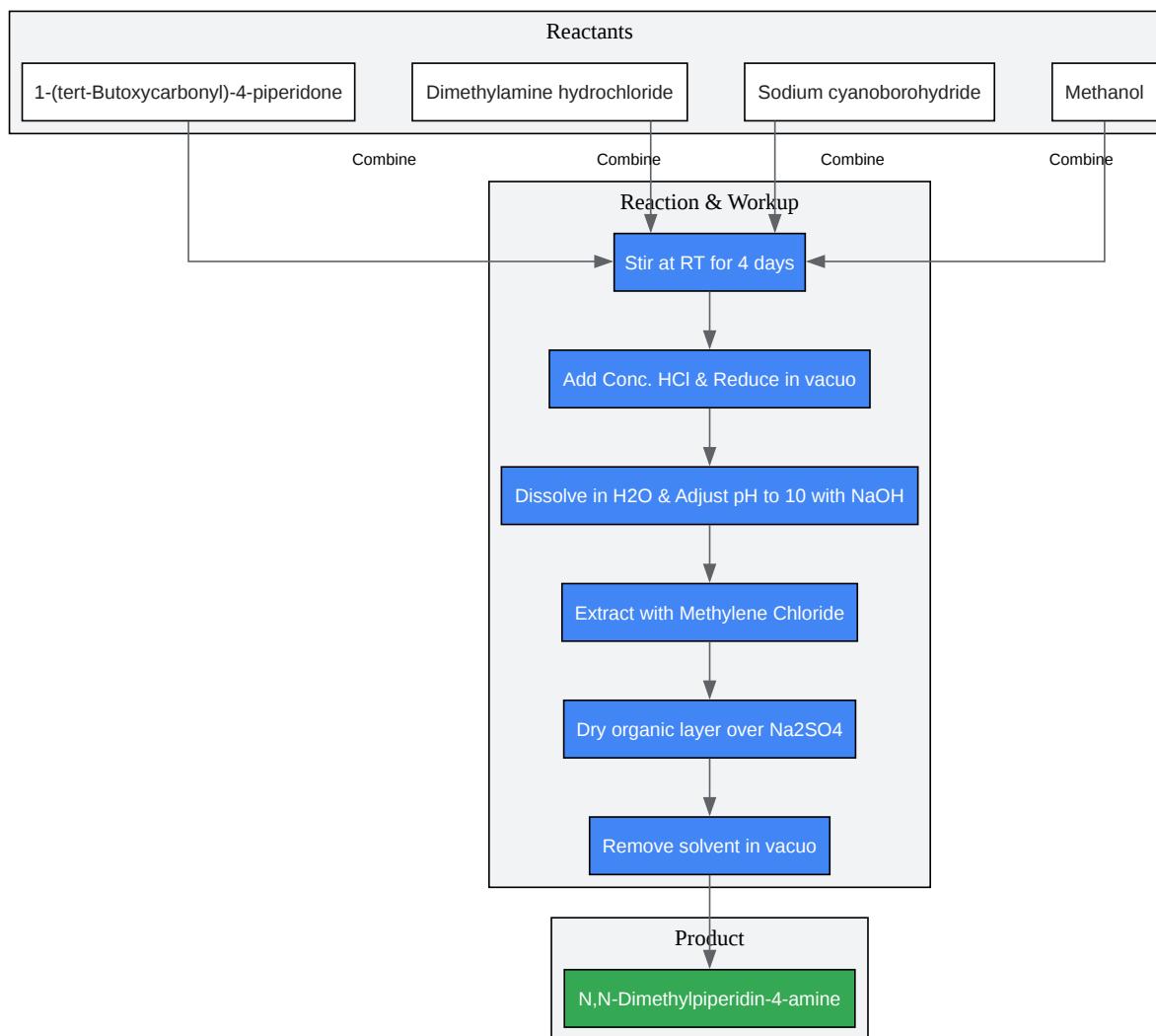
Materials:

- 1-(tert-Butoxycarbonyl)-4-piperidone

- Dimethylamine hydrochloride
- Sodium cyanoborohydride
- Methanol
- Concentrated Hydrochloric Acid (HCl)
- 2M Sodium Hydroxide (NaOH) solution
- Methylene chloride
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Water (H₂O)

Procedure:

- In a suitable reaction vessel, 1-(tert-Butoxycarbonyl)-4-piperidone (4.75 mmol) is dissolved in methanol (15 mL).[6][9]
- To this solution, add dimethylamine hydrochloride (9.8 mmol) and sodium cyanoborohydride (4.3 mmol) at room temperature.[6][9]
- The reaction mixture is stirred for 4 days.[6][9]
- After 4 days, concentrated HCl (10 mL) is added, and the volume of the reaction is reduced in vacuo.[6][9]
- The resulting residue is dissolved in H₂O (30 mL) and the pH is adjusted to 10 using a 2M NaOH solution.[6][9]
- The aqueous solution is extracted with methylene chloride (3 x 20 mL).[6][9]
- The combined organic extracts are dried over anhydrous Na₂SO₄.[6][9]
- The solvent is removed in vacuo to yield **N,N-Dimethylpiperidin-4-amine**.[6][9]



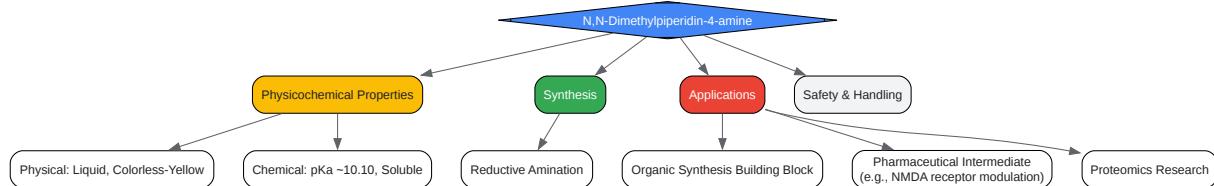
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Caption: Reductive amination synthesis of **N,N-Dimethylpiperidin-4-amine**.

Applications

N,N-Dimethylpiperidin-4-amine is a key intermediate with applications in several areas of chemical and pharmaceutical research.

- Organic Synthesis: It serves as a fundamental building block for the synthesis of more complex molecules.[1][2]
- Pharmaceuticals: The compound is used as an intermediate in the production of various pharmaceutical agents.[2] It has been investigated as a therapeutic agent for alcohol dependence by modulating the activity of NMDA receptors.[4]
- Proteomics Research: It is utilized in the field of proteomics research.[2][7]



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Caption: Logical overview of the technical guide for **N,N-Dimethylpiperidin-4-amine**.

Safety Information

N,N-Dimethylpiperidin-4-amine is associated with several hazards. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is considered harmful if swallowed and may cause severe skin burns and eye damage.[3][10] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this compound.[10] It should be stored in a well-ventilated place, locked up, and kept under an inert atmosphere.[4][10]

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